

The Solubility Profile of Dipropetryn: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dipropetryn**, a triazine herbicide, in aqueous and various organic solvents. The information contained herein is intended to support research, development, and formulation activities by providing key physicochemical data and standardized experimental methodologies.

Core Data: Solubility of Dipropetryn

The solubility of **dipropetryn** is a critical parameter influencing its environmental fate, bioavailability, and formulation development. The following tables summarize the quantitative solubility data for **dipropetryn** in water and a range of organic solvents.

Table 1: Solubility of Dipropetryn in Water

Solvent	Temperature (°C)	Solubility (mg/L)
Water	20	16.0

Table 2: Solubility of Dipropetryn in Organic Solvents



Solvent	Temperature (°C)	Solubility (g/L)
Acetone	20	270
Dichloromethane	20	300
Toluene	20	220
n-Hexane	Not Specified	9
Methanol	20	190
n-Octanol	20	130

Experimental Protocols

Accurate and reproducible solubility data are contingent upon standardized experimental protocols. The following sections detail the methodologies for determining the aqueous and organic solvent solubility of chemical compounds like **dipropetryn**.

Aqueous Solubility Determination: The Shake-Flask Method (OECD Guideline 105)

The most widely accepted method for determining the water solubility of substances with solubilities above 10^{-2} g/L is the shake-flask method, as outlined in OECD Guideline 105.

Principle: A supersaturated solution of the test substance in water is created and allowed to equilibrate. The concentration of the substance in the filtered aqueous phase is then determined by a suitable analytical method.

Apparatus:

- Glass flasks with stoppers
- Constant temperature shaker or magnetic stirrer
- Centrifuge (optional)
- Filtration system (e.g., syringe filters with appropriate membrane)



• Analytical instrumentation for concentration measurement (e.g., HPLC, GC)

Procedure:

- Preparation of the Test Solution: An excess amount of the test substance is added to a known volume of water in a flask. The amount of substance should be sufficient to create a visually undissolved solid phase.
- Equilibration: The flask is agitated at a constant temperature (typically 20°C) for a sufficient period to reach equilibrium. A preliminary test is often conducted to determine the approximate time required.
- Phase Separation: The undissolved solid is separated from the aqueous solution by centrifugation and/or filtration. It is crucial to perform this step at the same temperature as the equilibration to avoid changes in solubility.
- Analysis: The concentration of the test substance in the clear aqueous phase is determined using a validated analytical method.
- Replication: The experiment is performed in triplicate to ensure the reproducibility of the results.

Organic Solvent Solubility Determination (Adapted from CIPAC MT 181)

For determining the solubility of pesticides in organic solvents, the principles of the shake-flask method can be adapted. The Collaborative International Pesticides Analytical Council (CIPAC) Method MT 181 provides a framework for determining solubility within predefined ranges.

Principle: A known mass of the test substance is treated with measured volumes of the organic solvent until complete dissolution is observed.

Apparatus:

- Test tubes or vials with stoppers
- Burette or calibrated pipettes for solvent addition



- · Vortex mixer or shaker
- Constant temperature bath (optional, for temperature-controlled measurements)

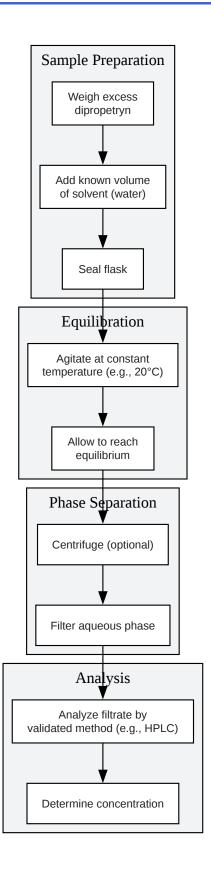
Procedure:

- Preliminary Test: A small, known amount of the test substance is placed in a test tube, and the solvent is added dropwise with agitation until the solid dissolves. This provides an estimate of the solubility.
- Definitive Test: Based on the preliminary test, a larger, accurately weighed sample of the test substance is taken.
- Solvent Addition: The organic solvent is added in measured increments from a burette. After each addition, the mixture is vigorously agitated until dissolution is complete.
- Endpoint Determination: The total volume of solvent required to completely dissolve the substance is recorded.
- Calculation: The solubility is calculated and typically expressed as g/L.

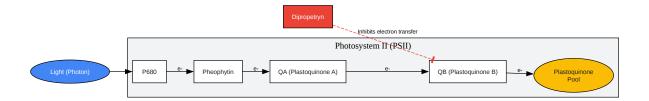
Visualized Workflows and Pathways

To further elucidate the experimental and biological contexts of **dipropetryn**, the following diagrams are provided.









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